

Application Notes and Protocols for Continuous Intrathecal Infusion of Ziconotide in Research

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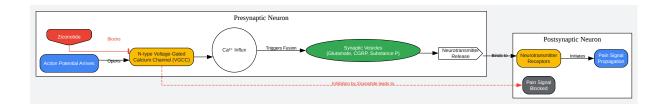
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These application notes provide a comprehensive overview and detailed protocols for the continuous intrathecal (IT) infusion of **Ziconotide** in a research setting. **Ziconotide**, a synthetic form of a cone snail peptide, is a potent N-type voltage-gated calcium channel blocker used for the management of severe chronic pain.[1][2] Its unique mechanism of action, which does not involve opioid receptors, makes it a valuable tool for pain research.[2][3] Due to its limited ability to cross the blood-brain barrier, intrathecal administration is necessary to achieve therapeutic concentrations in the spinal cord.[2][4]

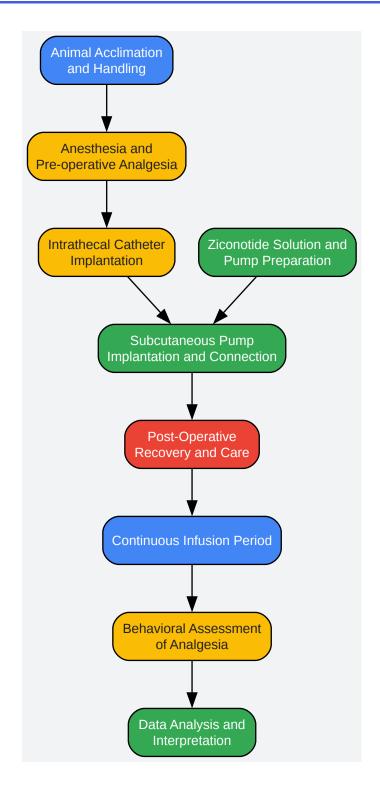
Mechanism of Action

Ziconotide selectively blocks N-type voltage-gated calcium channels located on primary nociceptive afferent nerves (A- δ and C fibers) in the dorsal horn of the spinal cord.[3][4][5] This blockade inhibits the release of pro-nociceptive neurotransmitters such as glutamate, calcitonin gene-related peptide (CGRP), and Substance P, thereby interrupting pain signaling.[1][2]









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